

molecular weight and formula of 2,2-Bis(3-aminophenyl)hexafluoropropane

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Compound of Interest

Compound Name: 2,2-Bis(3-aminophenyl)hexafluoropropane

Cat. No.: B1268579

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In-Depth Technical Guide: 2,2-Bis(3-aminophenyl)hexafluoropropane

This guide provides detailed information on the molecular weight and chemical formula of **2,2-Bis(3-aminophenyl)hexafluoropropane**, a compound of interest to researchers, scientists, and professionals in drug development.

Core Compound Data

The fundamental properties of **2,2-Bis(3-aminophenyl)hexafluoropropane** are summarized below. This data is essential for experimental design, chemical synthesis, and material characterization.

Property	Value
Molecular Formula	C ₁₅ H ₁₂ F ₆ N ₂ [1][2]
Molecular Weight	334.26 g/mol [1][2]

Chemical Structure Visualization

The structural arrangement of atoms within the **2,2-Bis(3-aminophenyl)hexafluoropropane** molecule is depicted in the following diagram. This visualization is crucial for understanding the

compound's steric and electronic properties, which influence its reactivity and interactions with biological targets.

Chemical structure of **2,2-Bis(3-aminophenyl)hexafluoropropane**.

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References

- 1. 2,2-Bis(3-aminophenyl)hexafluoropropane | C₁₅H₁₂F₆N₂ | CID 630566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
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